

# Physicochemical Properties of L-Methionyl-L-Histidine (Met-His): A Technical Guide

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## Compound of Interest

Compound Name: Met-His

Cat. No.: B15598491

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## Introduction

L-Methionyl-L-Histidine (**Met-His**) is a dipeptide composed of L-methionine and L-histidine residues linked by a peptide bond. As the simplest combination of these two functionally significant amino acids, **Met-His** possesses unique physicochemical properties derived from its constituent parts: the sulfur-containing, largely hydrophobic side chain of methionine and the ionizable imidazole side chain of histidine. These characteristics are critical for its behavior in biological systems and formulations, influencing its solubility, stability, and potential interactions. Histidine-containing dipeptides are known to have various biological activities, including antioxidant and metal-chelating properties.<sup>[1][2]</sup> This guide provides an in-depth overview of the core physicochemical properties of **Met-His**, detailed experimental protocols for their determination, and visual diagrams to illustrate key concepts.

## Core Physicochemical Properties

The fundamental properties of **Met-His** are summarized in the table below. These values are crucial for predicting the behavior of the dipeptide in various experimental and formulation settings.

Property	Value	Source / Method
IUPAC Name	(2S)-2-[[[(2S)-2-amino-4-methylsulfanylbutanoyl]amino]-3-(1H-imidazol-5-yl)propanoic acid	PubChem
Molecular Formula	C <sub>11</sub> H <sub>18</sub> N <sub>4</sub> O <sub>3</sub> S	PubChem
Molecular Weight	286.35 g/mol	PubChem
pKa <sub>1</sub> (α-COOH)	~1.82	Typical value for C-terminal His
pKa <sub>2</sub> (His Imidazole)	~6.0 - 6.1	Typical value for His side chain[3]
pKa <sub>3</sub> (α-NH <sub>3</sub> <sup>+</sup> )	~9.18 - 9.21	Typical value for N-terminal Met[3][4]
Isoelectric Point (pI)	~7.6	Calculated
LogP (XLogP3)	-2.8	PubChem
Appearance	White solid (presumed)	General peptide property

## Detailed Physicochemical Characteristics

### Isoelectric Point (pI) and pKa Values

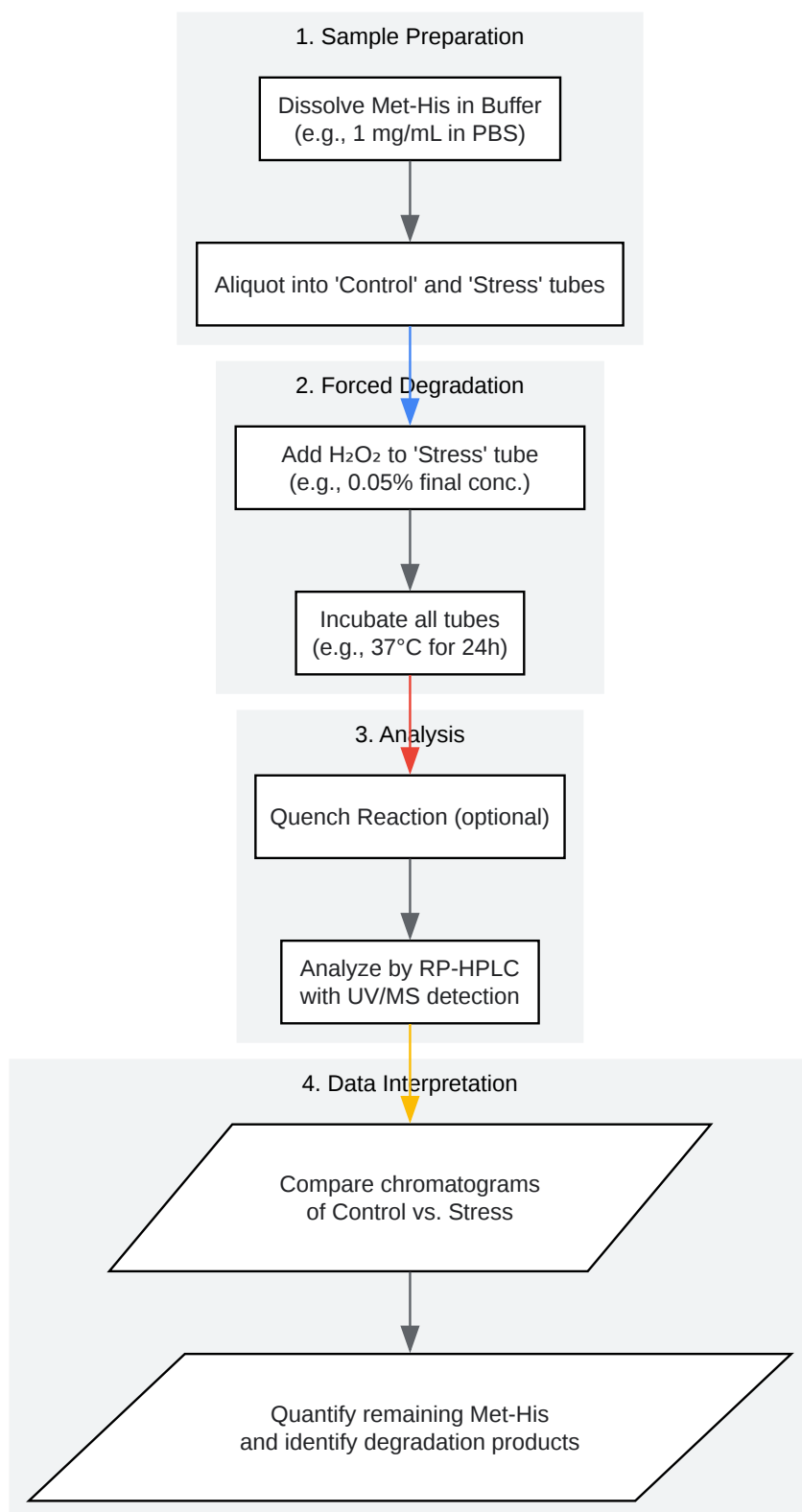
The charge of the **Met-His** dipeptide is pH-dependent due to its three ionizable groups: the N-terminal α-amino group (from Methionine), the C-terminal α-carboxyl group (from Histidine), and the imidazole side chain of Histidine.

- pKa Values: The pKa is the pH at which 50% of the functional group is ionized.
  - The C-terminal carboxyl group has a pKa of approximately 1.82. Above this pH, it is predominantly deprotonated (COO<sup>-</sup>).
  - The histidine imidazole side chain has a pKa of approximately 6.0.[4] Below this pH, it is protonated (positive charge), and above it, it is neutral.

- The N-terminal amino group has a pKa of around 9.2.[4] Below this pH, it is protonated ( $\text{NH}_3^+$ ).
- Isoelectric Point (pI): The pI is the pH at which the dipeptide has a net charge of zero. For **Met-His**, this occurs when the negative charge of the carboxylate is balanced by the positive charges on the amino group and the histidine side chain. The zwitterionic, net-neutral form exists between the pKa of the histidine side chain and the N-terminal amino group. The pI can be estimated by averaging these two pKa values.[5][6][7]

$$\text{pI} \approx (\text{pKa}_2 + \text{pKa}_3) / 2 = (6.0 + 9.21) / 2 \approx 7.6$$

This calculated pI indicates that **Met-His** is slightly basic. At a physiological pH of ~7.4, the peptide will carry a small net positive charge.



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